Application Notes and Protocols for BDP TR Amine in Flow Cytometry Experiments

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Compound of Interest

Compound Name:	*BDP TR amine*
CAS No.:	*2183473-18-7*
Cat. No.:	*B606006*

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the effective use of **BDP TR amine** in flow cytometry. This document will delve into the underlying principles of **BDP TR amine** as a fluorescent probe, followed by detailed protocols for its primary application in cell viability assessment. We will also explore other potential, more specialized intracellular staining applications, supported by scientific literature.

Introduction to BDP TR Amine: A Versatile Fluorophore for Flow Cytometry

BDP TR amine is a bright, photostable red fluorescent dye belonging to the borondipyrromethene (BODIPY) family of fluorophores.[1][2] BODIPY dyes are renowned for their sharp excitation and emission peaks, high fluorescence quantum yields, and relative insensitivity to environmental factors such as pH and solvent polarity.[3] These characteristics make them excellent choices for multicolor flow cytometry experiments.

BDP TR amine is specifically functionalized with a primary amine group, which allows it to act as an amine-reactive probe.[2][4][5] This reactivity is the cornerstone of its application in

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identifying dead cells in a population.

Key Properties of BDP TR Amine

Property	Value	Source
Excitation Maximum (λex)	~589 nm	[2][4]
Emission Maximum (λem)	~616 nm	[2][4]
Molecular Weight	~558.88 g/mol	[2]
Quantum Yield	~0.9	[2]
Solubility	Good in DMSO, DMF	[4]

Table 1: Spectroscopic and chemical properties of **BDP TR amine**.

Principle of Cell Viability Staining with BDP TR Amine

The primary and most robust application of **BDP TR amine** in flow cytometry is the discrimination of live and dead cells. This is a critical step in any flow cytometry experiment to exclude artifacts arising from dead cells, which can non-specifically bind antibodies and exhibit increased autofluorescence.[6]

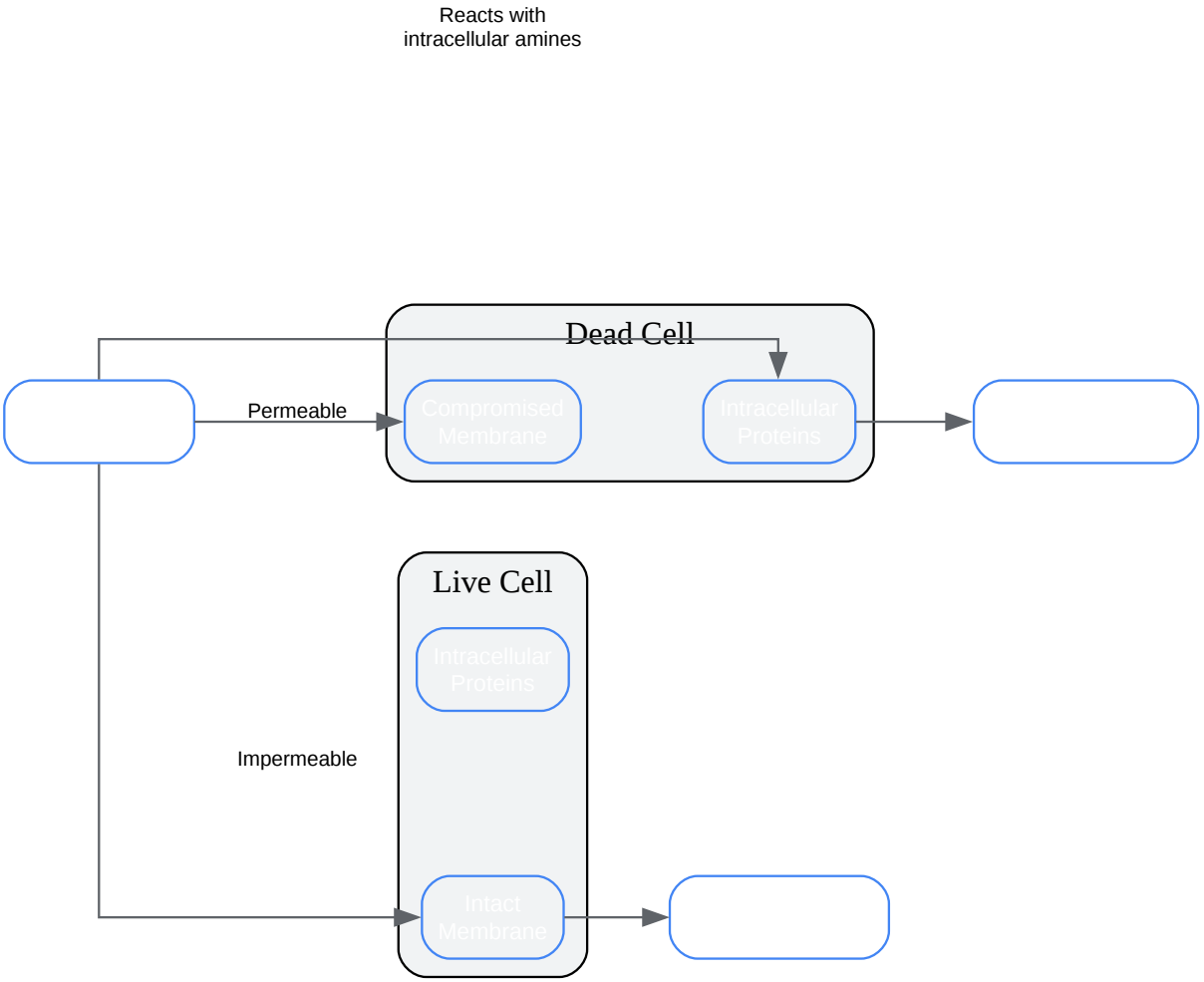
The mechanism of action is based on the integrity of the cell membrane.[7]

- Live Cells: Possess intact cell membranes that are impermeable to **BDP TR amine**. Therefore, the dye is excluded from the cytoplasm, and live cells exhibit minimal fluorescence.

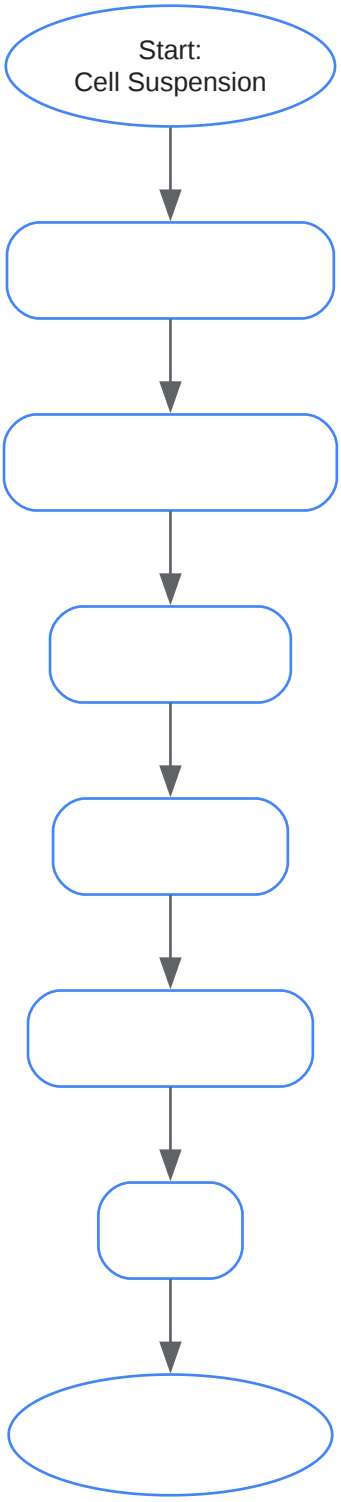
- Dead Cells: Have compromised cell membranes, allowing **BDP TR amine** to enter the cytoplasm. Once inside, the dye's primary amine group covalently reacts with intracellular proteins, leading to a significant increase in fluorescence intensity.[7]

This covalent and irreversible reaction ensures that the fluorescence signal in dead cells is stable and retained even after fixation and permeabilization steps, making it compatible with subsequent intracellular antibody staining.

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- To cite this document: BenchChem. [Application Notes and Protocols for BDP TR Amine in Flow Cytometry Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606006/docs#application-notes-and-protocols-for-bdp-tr-amine-in-flow-cytometry-experiments]

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